

"safe handling and storage procedures for 1,4-Dioxane, 2-phenoxy-"

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Compound of Interest

Compound Name: 1,4-Dioxane, 2-phenoxy-

Cat. No.: B15459502

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Application Notes and Protocols for 1,4-Dioxane, 2-phenoxy-

Disclaimer: No specific Safety Data Sheet (SDS) for **1,4-Dioxane, 2-phenoxy-** was readily available at the time of this writing. The following information is based on the known hazards of the parent compound, 1,4-Dioxane, and general knowledge of phenoxy and ether compounds. It is imperative to treat **1,4-Dioxane, 2-phenoxy-** with extreme caution and to handle it as a particularly hazardous substance. A comprehensive risk assessment should be conducted before any use.

Introduction

1,4-Dioxane, 2-phenoxy- is a heterocyclic organic compound. Due to the presence of the 1,4-dioxane ring structure, it is prudent to assume that this compound shares many of the hazardous properties of 1,4-Dioxane, most notably the potential for peroxide formation, flammability, and significant health risks. The addition of a phenoxy group may alter its physical properties and could introduce additional toxicological concerns. These application notes provide a detailed guide for the safe handling and storage of this compound for researchers, scientists, and drug development professionals.

Physical and Chemical Properties

A direct comparison of the properties of **1,4-Dioxane, 2-phenoxy-** with its parent compound, 1,4-Dioxane, highlights the influence of the phenoxy group. The increased molecular weight and complexity are expected to result in a higher boiling point and lower vapor pressure.

Property	1,4-Dioxane, 2-phenoxy- (Calculated)	1,4-Dioxane (Experimental)
Molecular Formula	C ₁₀ H ₁₂ O ₃	C ₄ H ₈ O ₂ [1]
Molecular Weight	180.20 g/mol	88.11 g/mol [1]
Boiling Point	~270 °C (Predicted)	101.1 °C[1]
Flash Point	~110 °C (Predicted)	12 °C[2]
Density	~1.2 g/cm ³ (Predicted)	1.034 g/cm ³
Solubility in Water	Low (Predicted)	Miscible[1]

Hazard Identification and Mitigation

Based on the structure of **1,4-Dioxane, 2-phenoxy-**, the following hazards should be anticipated and mitigated:

- **Peroxide Formation:** Like other ethers, this compound is expected to form explosive peroxides upon exposure to air and light.[2][3] These peroxides can detonate when subjected to heat, friction, or shock.
- **Flammability:** While the predicted flash point is higher than that of 1,4-Dioxane, the compound should still be treated as a flammable liquid.
- **Health Hazards:**
 - **Eye and Respiratory Irritation:** Vapors are likely to be irritating to the eyes and respiratory system.
 - **Skin Irritation:** Prolonged or repeated contact may cause skin irritation and dryness.

- Organ Toxicity: 1,4-Dioxane is known to cause damage to the liver and kidneys. Similar effects should be considered for this derivative.
- Carcinogenicity: 1,4-Dioxane is a suspected human carcinogen.[4] The carcinogenic potential of the phenoxy- derivative is unknown, but it should be handled as a potential carcinogen.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential when handling **1,4-Dioxane, 2-phenoxy-**. The following table outlines the minimum required PPE.

Protection Type	Specification
Hand Protection	Chemical-resistant gloves (e.g., Butyl rubber or Viton). Double gloving is recommended.
Eye Protection	Chemical splash goggles and a face shield.
Skin and Body	Flame-resistant lab coat, long pants, and closed-toe shoes.
Respiratory	All handling of the neat compound or its solutions should be performed in a certified chemical fume hood. For situations with a potential for exposure above permissible limits, a full-face respirator with appropriate organic vapor cartridges should be used.

Experimental Protocols

The following is a general protocol for the use of **1,4-Dioxane, 2-phenoxy-** as a solvent in a chemical reaction. This protocol should be adapted to the specific requirements of the experiment.

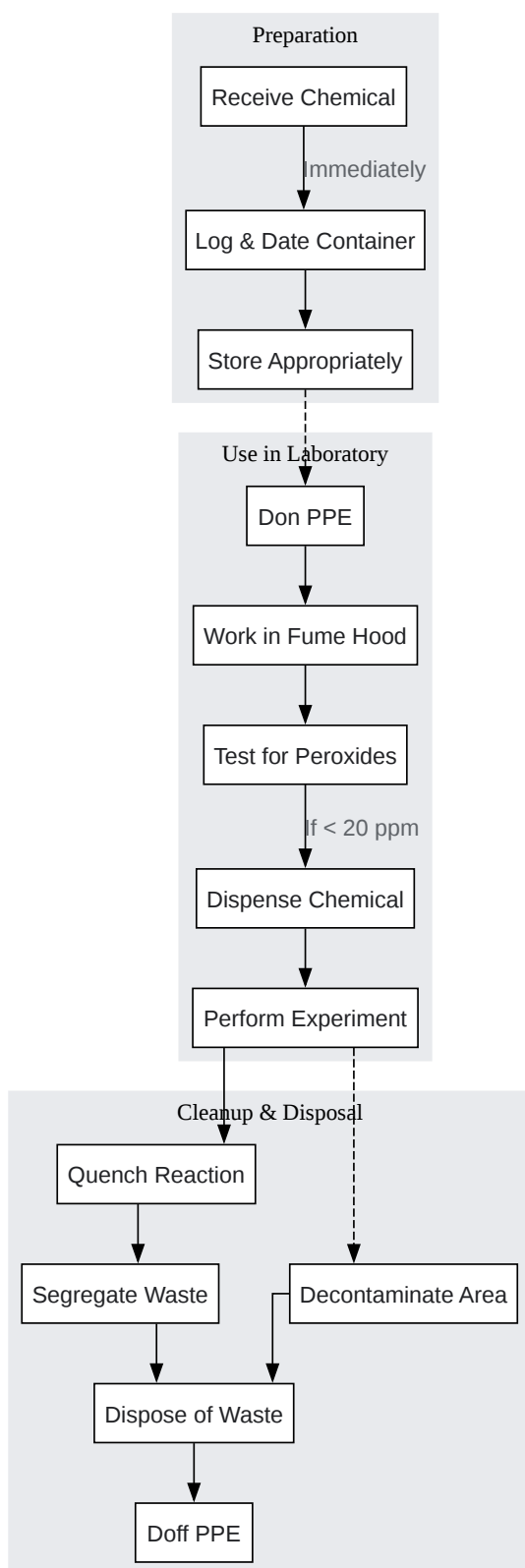
Protocol: Use of **1,4-Dioxane, 2-phenoxy-** as a High-Boiling Point Solvent

- Preparation and Precautionary Checks:

- Ensure the work area is clean and free of clutter.
- Verify that a certified chemical fume hood is in operation.
- Check the container of **1,4-Dioxane, 2-phenoxy-** for the date of receipt and opening.
- Crucially, test for the presence of peroxides before use, especially if the container has been opened previously or is near its expiration date. Use peroxide test strips suitable for organic solvents. A peroxide concentration above 20 ppm is considered hazardous.
- Assemble and clamp all glassware securely within the fume hood.
- Dispensing the Solvent:
 - Ground all metal containers and equipment to prevent static discharge.
 - Carefully measure the required volume of **1,4-Dioxane, 2-phenoxy-** using a graduated cylinder or a syringe.
 - Immediately and securely recap the stock bottle.
- Running the Reaction:
 - Add the solvent and reagents to the reaction vessel within the fume hood.
 - If heating is required, use a well-maintained heating mantle with a temperature controller. Avoid open flames.
 - Maintain a gentle reflux and monitor the reaction closely.
- Work-up and Quenching:
 - Allow the reaction mixture to cool to room temperature before opening the apparatus.
 - Quench the reaction carefully with an appropriate reagent.
 - Perform all extractions and washes within the fume hood.
- Waste Disposal:

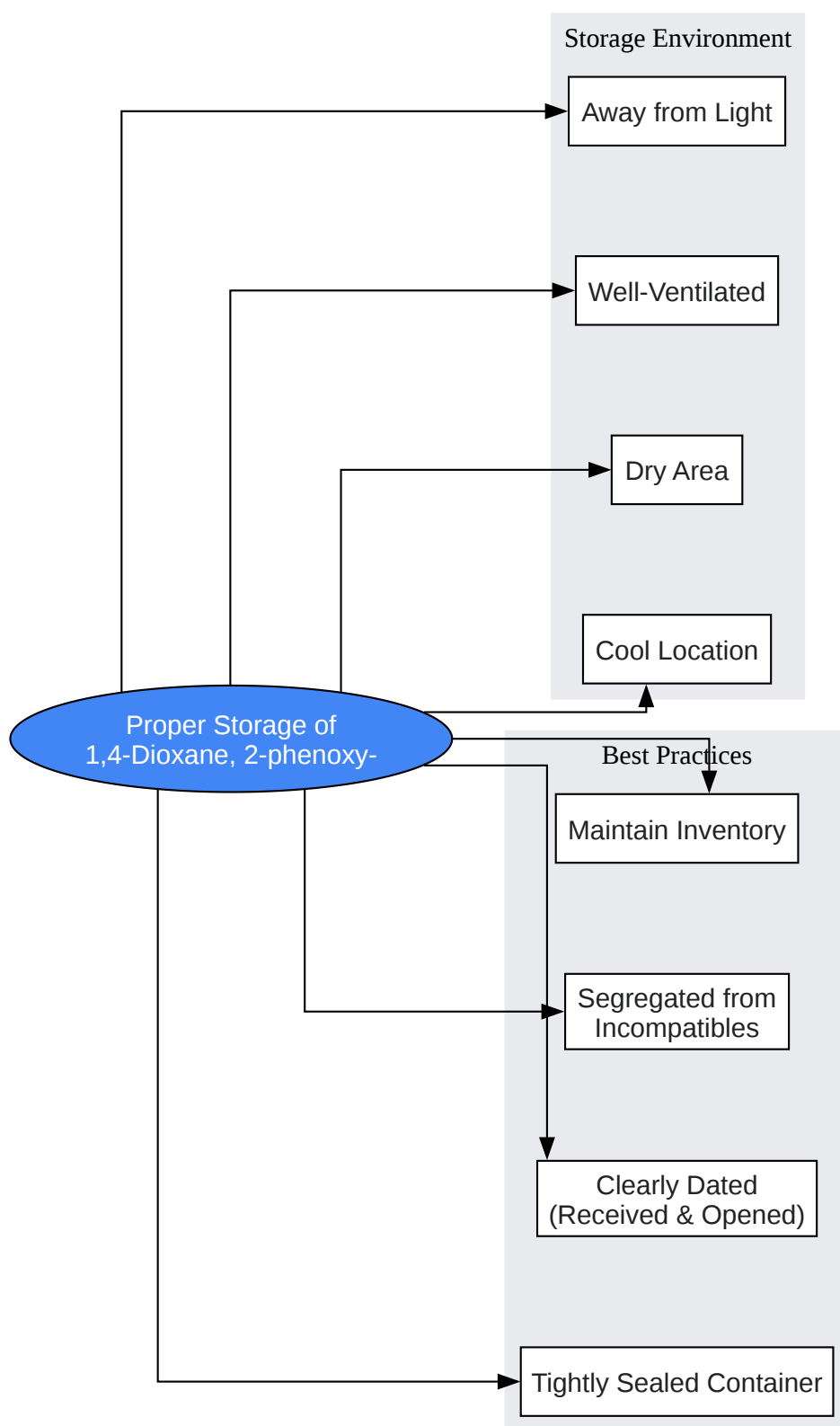
- Collect all waste containing **1,4-Dioxane, 2-phenoxy-** in a designated, labeled, and sealed hazardous waste container.
- Do not mix with incompatible waste streams.
- Decontamination:
 - Wipe down the work area with an appropriate solvent and then soap and water.
 - Properly dispose of all contaminated disposable materials in the designated solid waste container.

Visualizations



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Caption: Workflow for the safe handling of **1,4-Dioxane, 2-phenoxy-**.



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Caption: Key considerations for the proper storage of **1,4-Dioxane, 2-phenoxy-**.

Spill and Emergency Procedures

- Small Spills (<100 mL):
 - Evacuate non-essential personnel.
 - Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand).
 - Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
 - Clean the spill area with soap and water.
- Large Spills (>100 mL):
 - Evacuate the laboratory immediately.
 - Alert others in the vicinity and activate the fire alarm if necessary.
 - Contact the institution's emergency response team.
 - Do not attempt to clean up a large spill without specialized training and equipment.

Disposal

All waste containing **1,4-Dioxane, 2-phenoxy-** must be disposed of as hazardous waste. Follow all institutional, local, and national regulations for hazardous waste disposal. Do not pour down the drain. Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste.

Conclusion

1,4-Dioxane, 2-phenoxy- should be handled with the utmost care due to its presumed hazards, which are based on its structural similarity to 1,4-Dioxane. Adherence to these guidelines, coupled with a thorough, experiment-specific risk assessment, is crucial for ensuring the safety of all laboratory personnel. Always consult with your institution's Environmental Health and Safety department for specific guidance.

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References

- 1. How to synthesis 1,4-Dioxane?_Chemicalbook [chemicalbook.com]
- 2. fishersci.com [fishersci.com]
- 3. thermofishersci.in [thermofishersci.in]
- 4. pentachemicals.eu [pentachemicals.eu]
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